

Application Notes and Protocols for (R)-STU104

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Compound of Interest

Compound Name: (R)-STU104

Cat. No.: B15610087

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Introduction

(R)-STU104 is a potent and orally active small molecule inhibitor that disrupts the protein-protein interaction between TGF- β -activated kinase 1 (TAK1) and MAP kinase kinase 3 (MKK3). This inhibition effectively suppresses the downstream TAK1/MKK3/p38/MnK1/MK2/eIF4E signaling pathway, which is critically involved in the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α).^{[1][2]} Due to its mechanism of action, **(R)-STU104** is a valuable tool for research in areas such as autoimmune diseases, particularly ulcerative colitis.^[1] These application notes provide detailed protocols for the preparation of **(R)-STU104** solutions for both in vitro and in vivo studies.

Data Presentation

Physicochemical Properties and Efficacy

Property	Value	Reference
Target	TAK1-MKK3 Protein-Protein Interaction	^{[1][2]}
IC ₅₀ (TNF- α production)	0.58 μ M	^[1]
IC ₅₀ (MKK3 phosphorylation)	4.0 μ M	^[1]
Appearance	Solid	N/A
Purity	>99% (commercially available)	^[1]

Solubility Data

Solvent	Concentration	Notes	Reference
DMSO	≥ 50 mg/mL	Prepare fresh or store as aliquots at -20°C or -80°C.	[1]
DMSO + Corn oil (1:9 ratio)	≥ 5 mg/mL	Suitable for oral gavage in animal studies.	[1]

Experimental Protocols

Preparation of (R)-STU104 Stock Solutions for In Vitro Assays

Objective: To prepare a high-concentration stock solution of **(R)-STU104** in DMSO for use in cell-based assays.

Materials:

- **(R)-STU104** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **(R)-STU104** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 50 mg/mL).

- **Dissolution:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If necessary, sonicate the solution for 5-10 minutes in a water bath to ensure complete dissolution.
- **Sterilization (Optional):** If required for your specific cell culture application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Preparation of (R)-STU104 Formulation for In Vivo Oral Administration (Mouse Model)

Objective: To prepare a formulation of **(R)-STU104** suitable for oral gavage in mice. This protocol is based on a 1:9 ratio of DMSO to corn oil.^[1]

Materials:

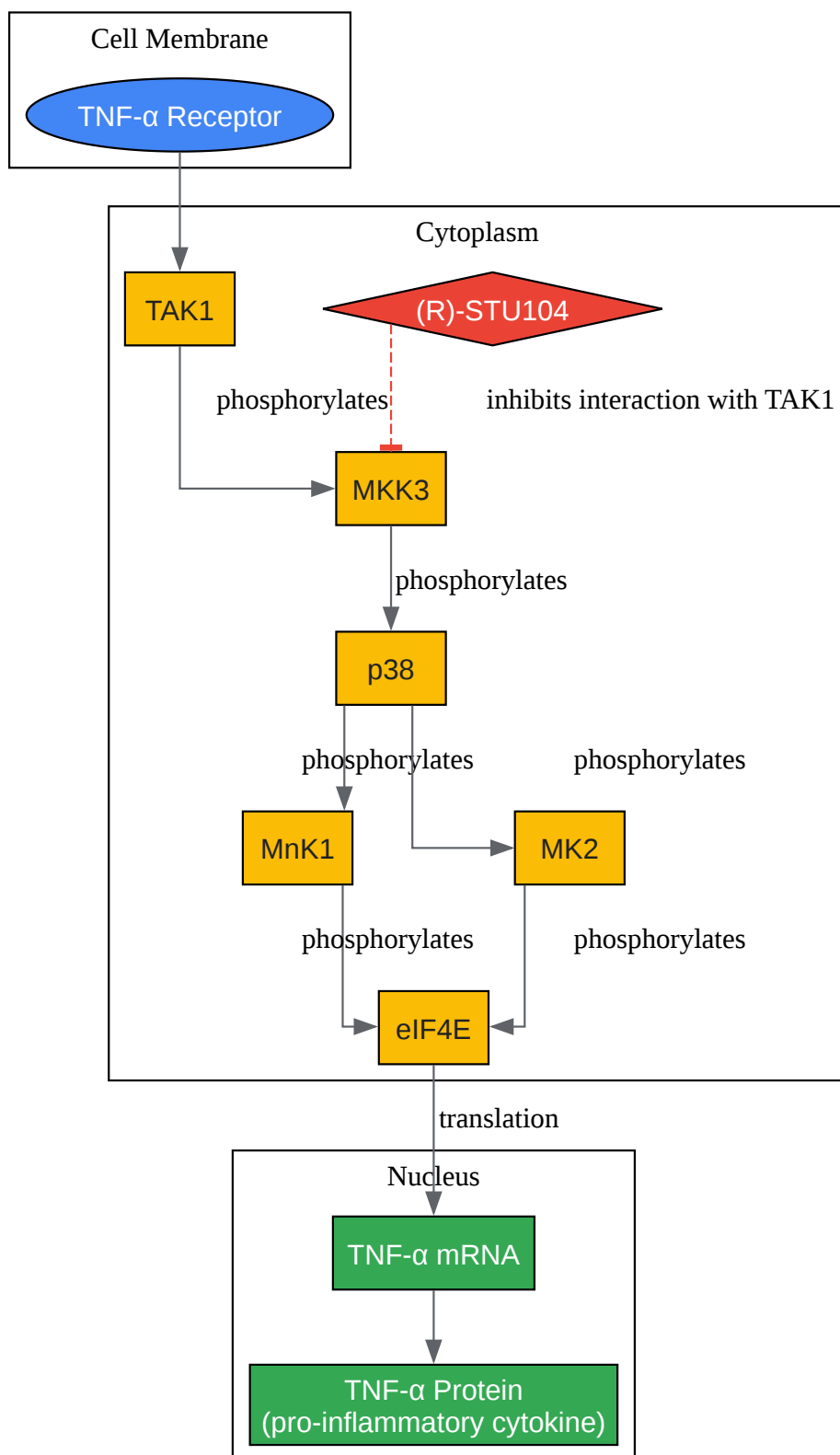
- **(R)-STU104** powder
- Dimethyl sulfoxide (DMSO)
- Corn oil
- Sterile tubes
- Vortex mixer

Procedure:

- **Prepare (R)-STU104 in DMSO:** First, prepare a concentrated stock solution of **(R)-STU104** in DMSO (e.g., 50 mg/mL) as described in the in vitro protocol.
- **Formulation:** In a sterile tube, add the required volume of the **(R)-STU104** DMSO stock solution.

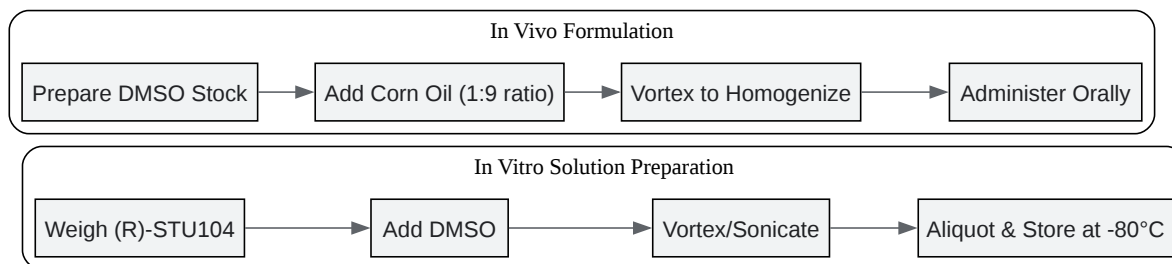
- Vehicle Addition: Add nine times the volume of corn oil to the DMSO solution. For example, to prepare 1 mL of the final formulation, add 100 μ L of the 50 mg/mL **(R)-STU104** in DMSO to 900 μ L of corn oil. This will result in a final **(R)-STU104** concentration of 5 mg/mL.
- Homogenization: Vortex the mixture vigorously until a homogenous suspension is formed.
- Administration: The formulation should be prepared fresh before each administration and administered via oral gavage at the desired dosage (e.g., 1, 3, or 10 mg/kg).^[1]

Mandatory Visualizations



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Caption: Signaling pathway inhibited by **(R)-STU104**.



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Caption: Experimental workflow for **(R)-STU104** solution preparation.

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